

RU-302 stability and storage conditions

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Compound of Interest

Compound Name: RU-302

Cat. No.: B10829960

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **RU-302**.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of **RU-302**?

A1: The lyophilized powder should be stored at -20°C under desiccated conditions. In this form, the chemical is stable for up to 36 months.^[1]

Q2: What are the recommended storage conditions for **RU-302** stock solutions?

A2: The stability of your stock solution depends on the storage temperature. For optimal stability, store stock solutions at -80°C, where they are viable for up to 6 months.^[2] For shorter-term storage, solutions can be kept at -20°C for up to 1 month.^{[1][2]} It is highly recommended to aliquot the stock solution into single-use volumes to prevent multiple freeze-thaw cycles.^[1]

Q3: How often should I prepare the working solution for my experiments?

A3: For in vivo experiments, it is recommended to prepare the working solution freshly and use it on the same day to ensure maximum potency and reliability of results.^{[2][3]}

Q4: Are there any known incompatibilities for **RU-302**?

A4: **RU-302** is incompatible with strong oxidizing agents. Avoid using such agents in your experimental setup when working with **RU-302**.

Storage and Stability Data

The following table summarizes the recommended storage conditions and corresponding stability periods for **RU-302** in different forms.

Form	Storage Temperature	Stability Period
Lyophilized Powder	-20°C (desiccated)	36 Months ^[1]
Stock Solution	-20°C	1 Month ^{[1][2]}
Stock Solution	-80°C	6 Months ^[2]

Troubleshooting Guide

Q: My **RU-302** has precipitated out of the stock solution. What should I do?

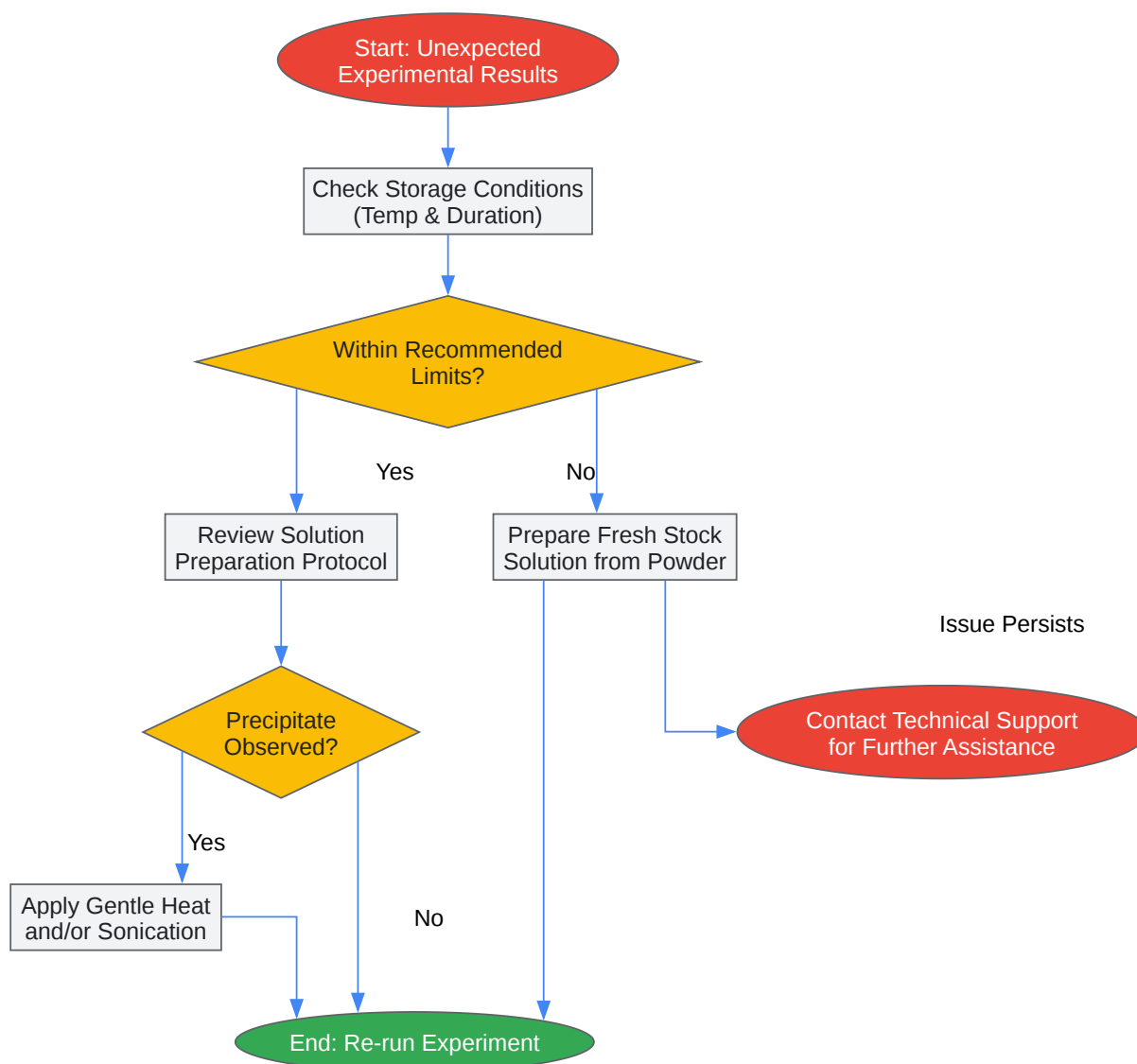
A: If you observe precipitation or phase separation during the preparation of your **RU-302** solution, gentle heating and/or sonication can be used to aid dissolution.^{[2][3]} To avoid this, ensure you are not exceeding the solubility limits for your chosen solvent system.

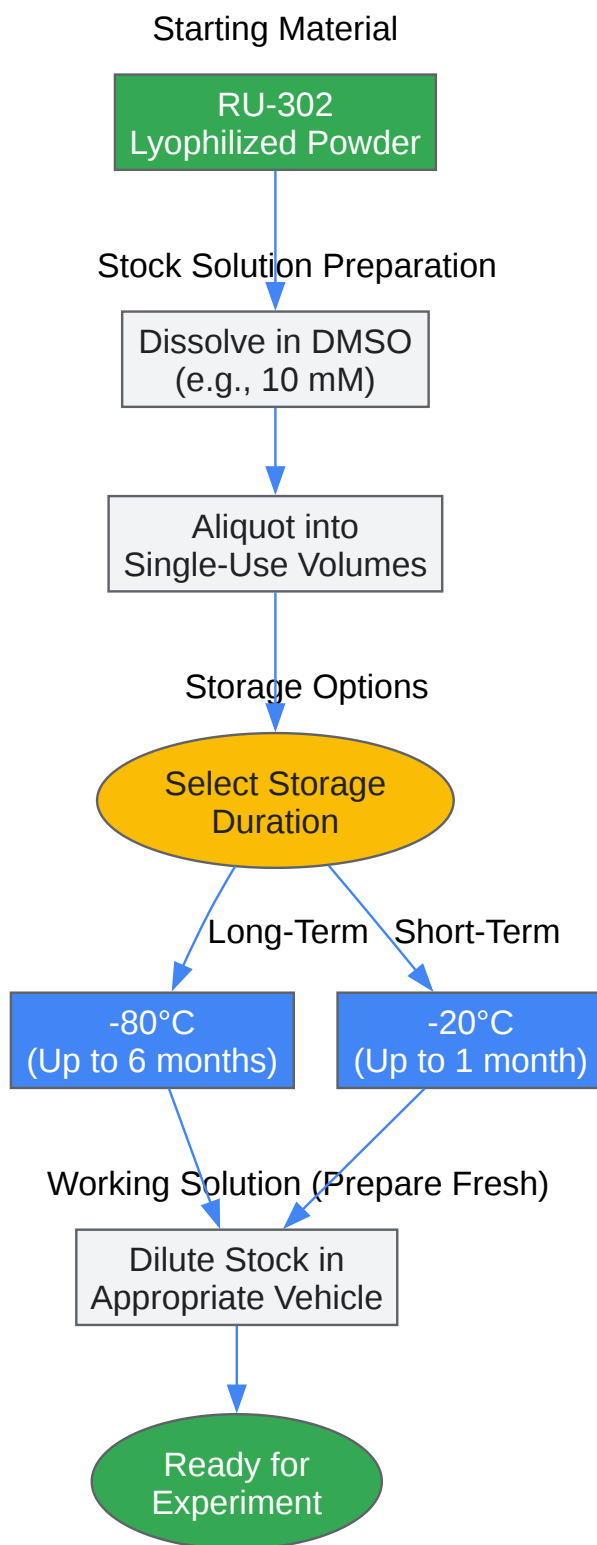
Q: I am seeing inconsistent results in my experiments. Could this be related to **RU-302** stability?

A: Inconsistent results can be a sign of compound degradation. Please verify the following:

- **Storage:** Confirm that your stock solutions have been stored at the correct temperature and have not exceeded the recommended stability period.
- **Freeze-Thaw Cycles:** Ensure you are using aliquots to avoid repeated freezing and thawing of the main stock solution.^[1]
- **Working Solution:** For sensitive experiments, always use a freshly prepared working solution.^{[2][3]}

The diagram below outlines a troubleshooting workflow for common issues.





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References

- 1. adooq.com [adoodq.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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